

Solubility of Dimethyl Tridecanedioate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Methyl brassylate

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This technical guide provides a comprehensive overview of the solubility characteristics of dimethyl tridecanedioate. Due to a notable absence of quantitative solubility data in peer-reviewed literature, this document focuses on its physicochemical properties, predicted solubility behavior, and detailed experimental protocols for determining its solubility in various organic solvents.

Physicochemical Properties of Dimethyl Tridecanedioate

A summary of the known physical and chemical properties of dimethyl tridecanedioate is presented in Table 1. These properties are crucial for understanding its behavior in solution and for designing appropriate experimental procedures.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₈ O ₄	[1][2]
Molecular Weight	272.38 g/mol	[1][2][3]
Melting Point	35-37 °C	[1][3]
Boiling Point	326-328 °C	[1]
Water Solubility	1.340 mg/L	[3]
log P (octanol-water)	4.820	[3]
CAS Number	1472-87-3	[2][4]

Predicted Solubility in Organic Solvents

Dimethyl tridecanedioate is a long-chain aliphatic diester. Its molecular structure, characterized by a long, nonpolar hydrocarbon chain and two polar ester groups, dictates its solubility in various organic solvents.

- **High Solubility in Nonpolar and Moderately Polar Solvents:** Due to the dominant nonpolar nature of the C₁₁ alkyl chain, high solubility is expected in nonpolar solvents such as hexane, toluene, and chloroform. The principle of "like dissolves like" suggests that the van der Waals forces between the solute and these solvents will be significant. Moderately polar solvents like diethyl ether and ethyl acetate are also expected to be effective solvents due to their ability to interact with the ester functional groups.
- **Moderate to Low Solubility in Polar Protic Solvents:** Polar protic solvents, such as methanol and ethanol, are capable of hydrogen bonding. While the ester groups of dimethyl tridecanedioate can act as hydrogen bond acceptors, the long nonpolar chain will limit its solubility in these solvents.
- **Low Solubility in Polar Aprotic Solvents:** Polar aprotic solvents like acetone and acetonitrile are less likely to be effective solvents compared to nonpolar and moderately polar options, as the dominant interactions would be dipole-dipole, which may not be strong enough to overcome the crystal lattice energy of the solid solute and disrupt the solvent-solvent interactions.

Experimental Protocols for Solubility Determination

The following are established and reliable methods for experimentally determining the solubility of a solid compound like dimethyl tridecanedioate in organic solvents.

Static Equilibrium (Shake-Flask) Method

This is a conventional and widely used method for determining equilibrium solubility.

Principle: An excess of the solid solute is equilibrated with the solvent at a constant temperature until the solution is saturated. The concentration of the solute in the saturated solution is then determined analytically.

Apparatus:

- Thermostatically controlled shaker or water bath
- Glass vials or flasks with screw caps
- Analytical balance
- Syringe filters (chemically compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for concentration analysis

Procedure:

- Add an excess amount of dimethyl tridecanedioate to a known volume of the selected organic solvent in a sealed vial.
- Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-72 hours). Preliminary studies should be conducted to determine the time to reach equilibrium.

- After equilibration, allow the solution to stand undisturbed at the constant temperature to allow undissolved solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe and immediately filter it through a syringe filter to remove any undissolved particles.
- Dilute the filtered sample with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
- Analyze the concentration of dimethyl tridecanedioate in the diluted sample using a validated HPLC or GC method.
- Calculate the original solubility from the measured concentration and the dilution factor.

Dynamic (Polythermal) Method

This method involves monitoring the dissolution of the solute as a function of temperature.

Principle: A mixture of known composition (solute and solvent) is heated slowly until all the solid dissolves. The temperature at which complete dissolution occurs is the saturation temperature for that specific concentration.

Apparatus:

- Jacketed glass vessel with a stirrer
- Circulating water bath for temperature control
- Calibrated thermometer or temperature probe
- A device to detect the point of complete dissolution (e.g., a laser beam and a photodetector, or visual observation).

Procedure:

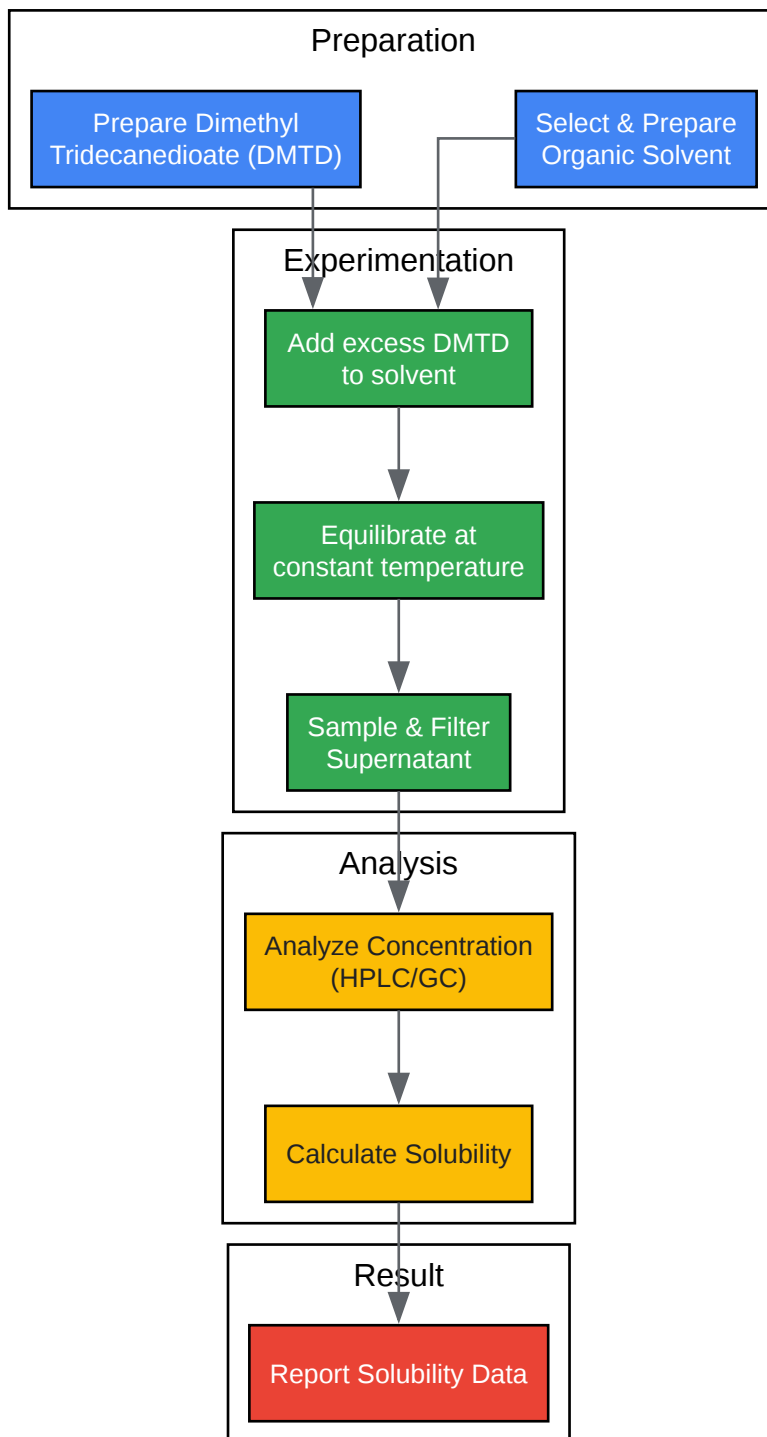
- Accurately weigh a known amount of dimethyl tridecanedioate and the organic solvent into the glass vessel.

- Heat the mixture slowly and at a constant rate while stirring continuously.
- Monitor the solution for the disappearance of the last solid particles. The temperature at which the solution becomes clear is recorded as the solubility temperature for that composition.
- Repeat the measurement with different compositions to obtain a solubility curve over a range of temperatures.

Experimental Workflow

The logical flow of determining the solubility of dimethyl tridecanedioate can be visualized as follows.

Workflow for Solubility Determination

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Caption: A flowchart illustrating the key steps in the experimental determination of solubility.

Properties of Common Organic Solvents

For researchers planning to conduct solubility studies, the properties of the selected solvents are of paramount importance. Table 2 provides a list of common organic solvents and their relevant physical properties.

Solvent	Formula	Boiling Point (°C)	Density (g/mL)	Polarity Index
Hexane	C ₆ H ₁₄	69	0.659	0.1
Toluene	C ₇ H ₈	111	0.867	2.4
Chloroform	CHCl ₃	61.2	1.498	4.1
Diethyl Ether	(C ₂ H ₅) ₂ O	34.6	0.713	2.8
Ethyl Acetate	C ₄ H ₈ O ₂	77.1	0.902	4.4
Acetone	C ₃ H ₆ O	56	0.791	5.1
Ethanol	C ₂ H ₅ OH	78.4	0.789	4.3
Methanol	CH ₃ OH	64.7	0.792	5.1
Acetonitrile	C ₂ H ₃ N	81.6	0.786	5.8
Dichloromethane	CH ₂ Cl ₂	39.6	1.326	3.1

This guide provides a foundational understanding of the solubility of dimethyl tridecanedioate and a practical framework for its experimental determination. The lack of published quantitative data underscores the need for further research in this area to support its application in various scientific and industrial fields.

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- To cite this document: BenchChem. [Solubility of Dimethyl Tridecanedioate in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074189#solubility-of-dimethyl-tridecanedioate-in-organic-solvents]

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